

1,4-Dimethoxy-9-phenylanthracene crystal structure analysis

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Compound of Interest

Compound Name: 1,4-Dimethoxy-9-phenylanthracene

CAS No.: 54458-77-4

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Topic: Structural Elucidation of Sterically Congested Polycyclic Aromatic Hydrocarbons: A Technical Guide to **1,4-Dimethoxy-9-phenylanthracene** Content Type: Technical Whitepaper / Methodological Guide Audience: Materials Scientists, Crystallographers, and Physical Organic Chemists.

Part 1: Executive Summary & Strategic Context

The structural analysis of **1,4-Dimethoxy-9-phenylanthracene** (1,4-DMPA) represents a critical case study in physical organic chemistry. It isolates the conflict between electronic conjugation and steric strain. The 9-phenylanthracene core is a classic "molecular rotor," typically twisting to $\sim 60\text{--}90^\circ$ relative to the anthracene plane to avoid steric clash with peri-hydrogens. However, the introduction of a methoxy group at the 1-position (peri to the 9-phenyl group) introduces a severe "buttressing effect," forcing significant deviations from planarity and altering the crystal packing landscape from standard herringbone motifs to slipped-stack or discrete dimeric arrangements.

This guide provides a rigorous workflow for the synthesis, crystallization, and X-ray structural refinement of 1,4-DMPA, focusing on resolving the specific crystallographic disorder arising from this peri-interaction.

Part 2: Synthesis & Crystal Growth Strategy

To analyze the crystal structure, one must first isolate high-purity material free of structural isomers that plague anthracene derivatization.

Convergent Synthesis Protocol

Rationale: Direct bromination of 1,4-dimethoxyanthracene often leads to mixtures. A Suzuki-Miyaura coupling strategy using a pre-functionalized core is superior for regiocontrol.

Reagents:

- Precursor: 1,4-Dimethoxy-9-bromoanthracene (Synthesized via NBS bromination of 1,4-dimethoxyanthracene).
- Coupling Partner: Phenylboronic acid (1.2 eq).
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (5 mol%).
- Base/Solvent: K_2CO_3 (2M aq) / Toluene:Ethanol (3:1).

Workflow Visualization (DOT):



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Caption: Figure 1. Convergent synthetic pathway ensuring regiochemical purity at the 9-position prior to crystallization.

Crystal Growth Methodologies

The 1-methoxy/9-phenyl steric clash creates a high-energy conformer that resists orderly packing. Standard evaporation often yields amorphous powder.

Recommended Protocol: Dual-Solvent Vapor Diffusion

- Target: Single crystals > 0.2 mm in at least two dimensions.
- Inner Solvent (Good): Chloroform (CHCl_3) or Dichloromethane (DCM). These dissolve the anthracene core effectively.
- Outer Solvent (Poor): Methanol (MeOH) or Pentane.
- Mechanism: Slow diffusion of MeOH into the DCM solution increases polarity gradually, forcing the hydrophobic anthracene cores to aggregate slowly, allowing time for the phenyl ring to lock into a regular lattice position despite the rotational freedom.

Table 1: Troubleshooting Crystal Growth

Defect Observed	Cause	Corrective Action
Twinning	Rapid nucleation due to high supersaturation.	Reduce concentration; switch to lower volatility solvent (e.g., Chlorobenzene).
Opaque/Microcrystalline	Solvent evaporation too fast.	Seal the diffusion chamber tighter; conduct experiment at 4°C.
Disordered Phenyl Rings	Thermal rotation of the 9-phenyl group.	Collect data at 100 K (cryogenic cooling is mandatory).

Part 3: X-Ray Diffraction & Structure Solution

Data Collection Parameters

Because the 9-phenyl ring acts as a "rotor," thermal motion at room temperature will smear the electron density map, making anisotropic refinement impossible.

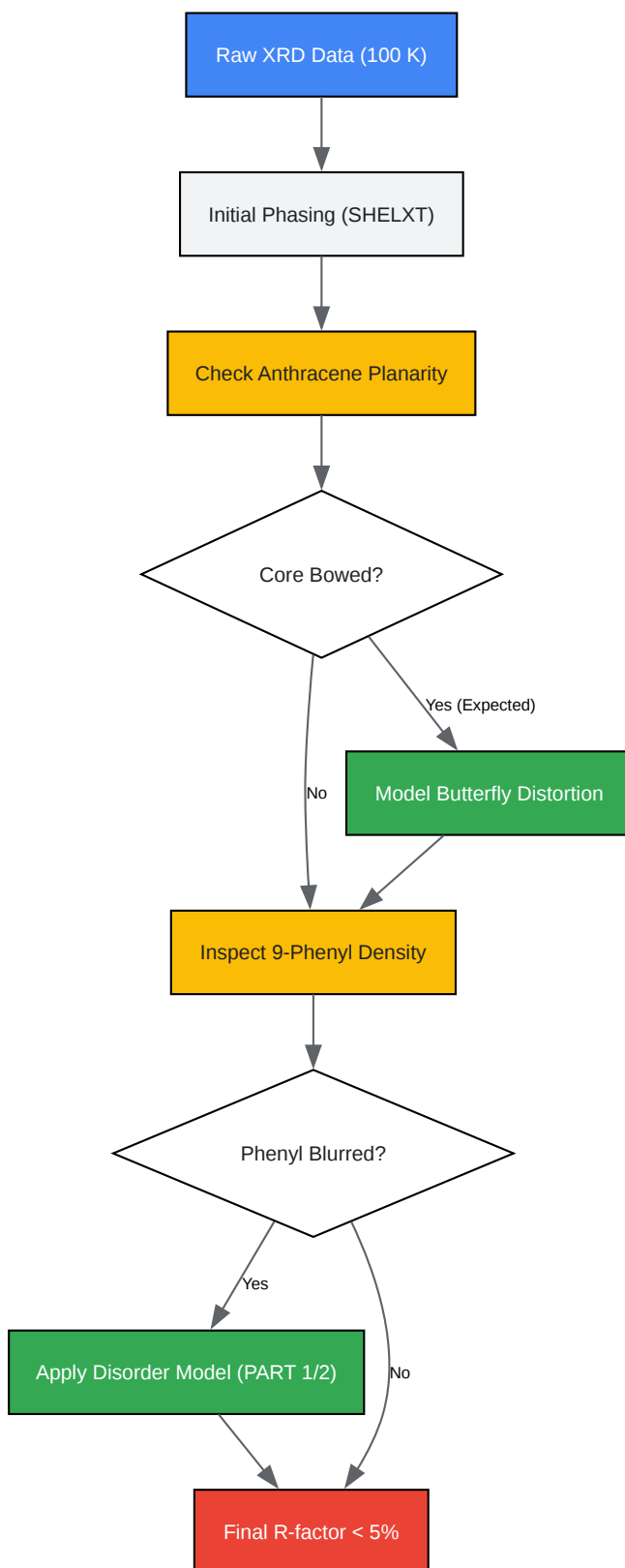
- Temperature: 100 K (Nitrogen stream).[1]
- Radiation source: Mo K α ($\lambda = 0.71073 \text{ \AA}$) is preferred over Cu K α to minimize absorption by the aromatic rings, though Cu is acceptable for small organic crystals.
- Resolution: 0.8 $\text{\AA}$ or better is required to resolve the methoxy hydrogen positions.

Structural Refinement Logic

When solving the structure (using SHELXT or OLEX2), you will likely encounter conformational disorder.

- The "Butterfly" Distortion: The anthracene core will not be planar. The steric bulk at C1 and C9 will force the central ring to bow. Check the dihedral angle between the two outer benzene rings.[2][3]
- Phenyl Ring Twist: The phenyl ring will be twisted $\sim 70\text{--}90^\circ$ relative to the anthracene core.
 - Refinement Tip: If the phenyl ring appears as a blurred disk, apply a rigid bond restraint (RIGU) or model it as two disordered positions with partial occupancy (e.g., 0.60/0.40).
- Methoxy Group Orientation: The C1-methoxy group cannot lie in the anthracene plane (the standard low-energy state) due to the phenyl ring. It will likely rotate out of plane.
 - Validation: Look for intramolecular Hydrogen Bonds (C-H...O) between the phenyl protons and the methoxy oxygen.

Logic Diagram: Resolving Structural Disorder (DOT)



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Caption: Figure 2. Decision tree for refining crystallographic disorder common in sterically hindered anthracenes.

Part 4: Structural Analysis & Property Correlation

Once the structure is solved, the analysis must move beyond coordinates to intermolecular interactions.

The Packing Motif

Unlike unsubstituted anthracene (herringbone packing), 1,4-DMPA typically adopts a Slipped Pi-Stacking or "Sandwich" motif.

- Why? The 9-phenyl group acts as a spacer, preventing tight face-to-face stacking.
- Metric to Measure: Calculate the centroid-to-centroid distance between adjacent anthracene cores.
 - $< 3.8 \text{ \AA}$: Strong pi-interaction (likely fluorescent quenching).^[3]

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- $4.0 \text{ \AA}$: Weak interaction (high fluorescence quantum yield in solid state).

The Peri-Interaction (C1-OMe vs. C9-Ph)

This is the defining feature.

- Measure the distance between the Oxygen at C1 and the ipso-Carbon of the phenyl ring.
- Measure the torsion angle C2-C1-O-CH₃.
- Significance: If the methoxy group is forced "up" and the phenyl "down," the molecule becomes chiral in a frozen conformation (atropisomerism). This can lead to space groups lacking inversion symmetry (e.g., P2₁2₁2₁ instead of P2₁/c).

Photophysical Implications

Use the crystal structure to explain the material's optical properties.^[4]

Structural Feature	Photophysical Consequence
Twisted 9-Phenyl	Decouples the phenyl ring from the anthracene pi-system, preserving the "anthracene-like" blue emission.
Large Interlayer Distance	Prevents "concentration quenching" (ACQ). These crystals are likely highly fluorescent (Aggregation-Induced Emission or AIE-active).
Rigidification	High melting point and high quantum yield due to reduced non-radiative decay pathways.

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